

Essential Safety and Operational Guide for Handling 3-Bromo-2-methoxypyridine

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Compound of Interest

Compound Name: 3-Bromo-2-methoxypyridine

Cat. No.: B087399

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **3-Bromo-2-methoxypyridine** (CAS No: 13472-59-8). Adherence to these procedures is vital for ensuring laboratory safety and proper chemical management.

Chemical Identifier:

- Name: **3-Bromo-2-methoxypyridine**
- CAS Number: 13472-59-8
- Molecular Formula: C₆H₆BrNO
- Molecular Weight: 188.02 g/mol

Hazard Identification and Classification

3-Bromo-2-methoxypyridine is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific Target Organ Toxicity — Single Exposure	3	H335: May cause respiratory irritation

Signal Word: Danger

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3-Bromo-2-methoxypyridine** to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment	Specification
Eye and Face Protection	Safety Goggles / Face Shield	Tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US). A face shield should be worn when there is a risk of splashing.[1]
Skin Protection	Chemical-resistant Gloves	Handle with gloves that have been inspected prior to use. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[1]
Protective Clothing	Wear fire/flammable resistant and impervious clothing. A lab coat should be worn.	
Respiratory Protection	Respirator	Use a full-face respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A type ABEK (EN14387) respirator filter is recommended.

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for safety and compliance.

1. Handling Procedures

- Work in a well-ventilated area, preferably within a chemical fume hood.[1]
- Avoid contact with skin and eyes.[1]
- Avoid the formation of dust and aerosols.[1]

- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[1\]](#)
- Ensure eyewash stations and safety showers are readily accessible.

2. Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.
- Store apart from foodstuff containers.[\[1\]](#)

3. Disposal

- Dispose of contents and container to an approved waste disposal plant.
- Do not let the chemical enter drains.[\[1\]](#)
- Contaminated materials should be collected in suitable, closed containers for disposal.[\[1\]](#)

Experimental Protocols: Spill and First Aid

Accidental Release Measures In the event of a spill, follow these procedures:

- Evacuate: Evacuate personnel to a safe area and keep people away from and upwind of the spill/leak.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.[\[1\]](#)
- Eliminate Ignition Sources: Remove all sources of ignition.[\[1\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so.[\[1\]](#)
- Clean-up:
 - Wear appropriate PPE, including chemical-impermeable gloves.[\[1\]](#)
 - Absorb the spill with inert material (e.g., sand, silica gel, universal binder).

- Collect the absorbed material and place it in a suitable, closed container for disposal using spark-proof tools and explosion-proof equipment.[\[1\]](#)

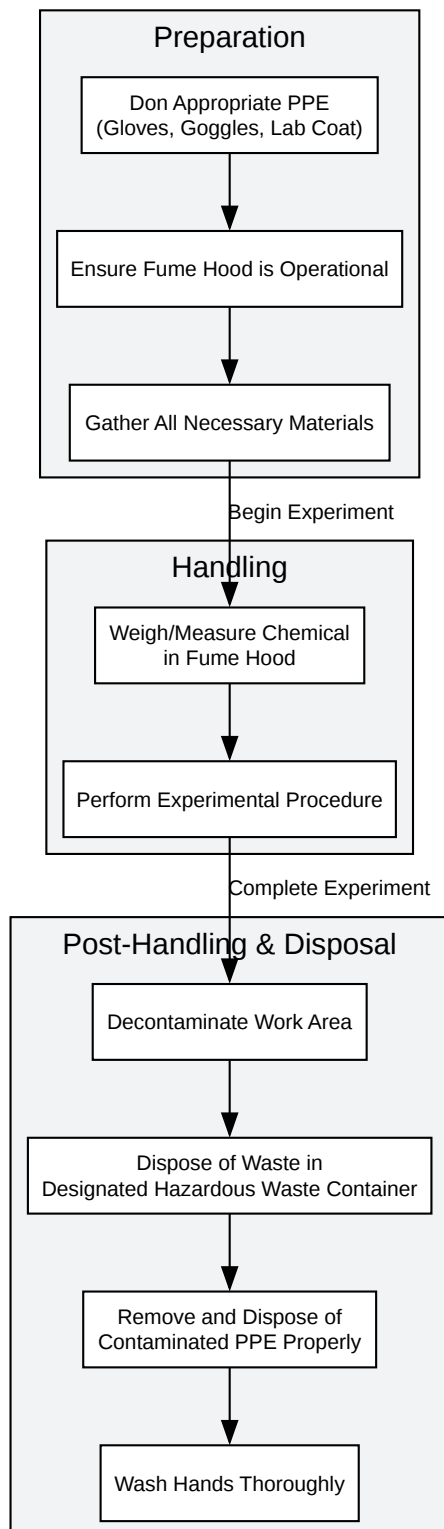
First-Aid Measures Immediate medical attention is necessary in case of exposure.

- If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[\[1\]](#)
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water and consult a doctor.[\[1\]](#)
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[\[1\]](#)
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[1\]](#)

Visual Workflow Guides

The following diagrams illustrate the standard operating and emergency procedures for handling **3-Bromo-2-methoxypyridine**.

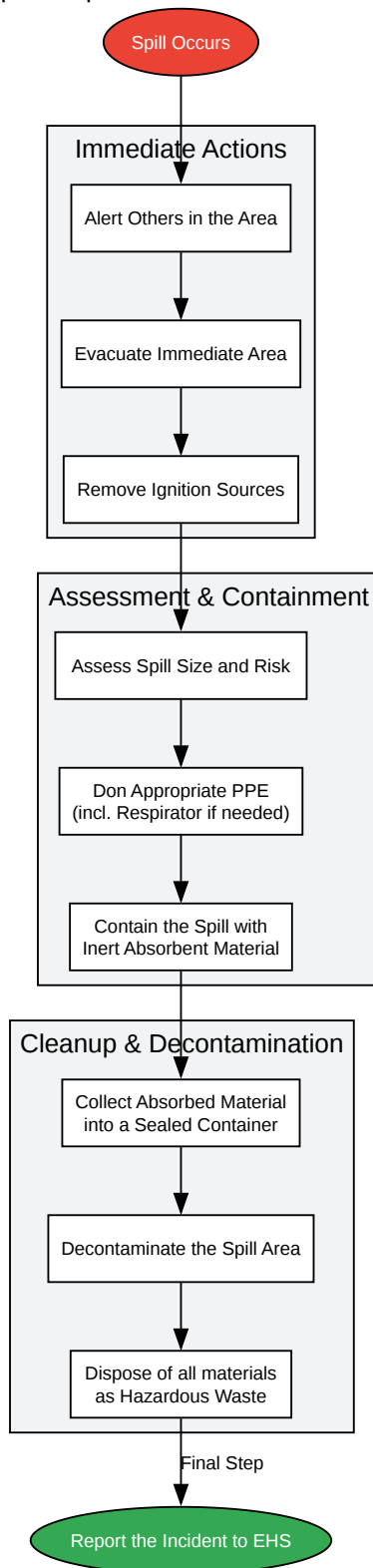
Standard Operating Procedure for Handling 3-Bromo-2-methoxypyridine



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Caption: Standard Operating Procedure for Handling **3-Bromo-2-methoxypyridine**.

Chemical Spill Response for 3-Bromo-2-methoxypyridine

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Caption: Chemical Spill Response Workflow.

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References

- 1. echemi.com [echemi.com]
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